

Essential Safety and Logistical Information for Handling Ozanimod

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Compound of Interest

Compound Name: Ozanimod

Cat. No.: B609803

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Ozanimod**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is the first line of defense against exposure. Based on safety data sheets, the following PPE is recommended when handling **Ozanimod**, particularly in powder form where dust may be generated.^{[1][2][3][4]}

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards.[1]
Hand Protection	Gloves	Chemical-impermeable gloves. Must be inspected prior to use. [1][3][4]
Body Protection	Protective Clothing	Impervious clothing.[2][3][4] Fire/flame resistant clothing may also be appropriate.[1]
Respiratory Protection	Respirator	A suitable respirator should be used if dust or aerosols are formed or if exposure limits are exceeded.[1][3][4] For dust-generating operations or spill cleanup, a powered air-purifying respirator (PAPR) with HEPA filters may be required.[5]

Operational Handling and Storage

Proper handling procedures are critical to minimize exposure and maintain the integrity of the compound.

Handling:

- Work in a well-ventilated area.[1][2]
- Avoid contact with skin and eyes.[1][6]
- Prevent the formation of dust and aerosols.[1][2][6]
- Use non-sparking tools to prevent fire from electrostatic discharge.[1]

- Do not eat, drink, or smoke in areas where **Ozanimod** is handled.[1]

Storage:

- Keep the container tightly closed.[1][2][6]
- Store in a dry, cool, and well-ventilated place.[1][2]
- Recommended long-term storage temperature is often -20°C.[2][6]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is necessary.

Accidental Release:

- Evacuate personnel to a safe area.[1][2]
- Ensure adequate ventilation.[1][2]
- Remove all sources of ignition.[1]
- Wear full personal protective equipment, including a respirator.[2][6]
- Prevent further leakage or spillage if it is safe to do so.[1][2]
- For spills, cover with a damp cloth to minimize dust, then collect with an absorbent material (e.g., diatomite).[2][5]
- Place the collected material in a suitable, closed container for disposal.[1][6]
- Decontaminate the spill area.[2][5]

First Aid:

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][2]

- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing.[1][2]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][2]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[1]

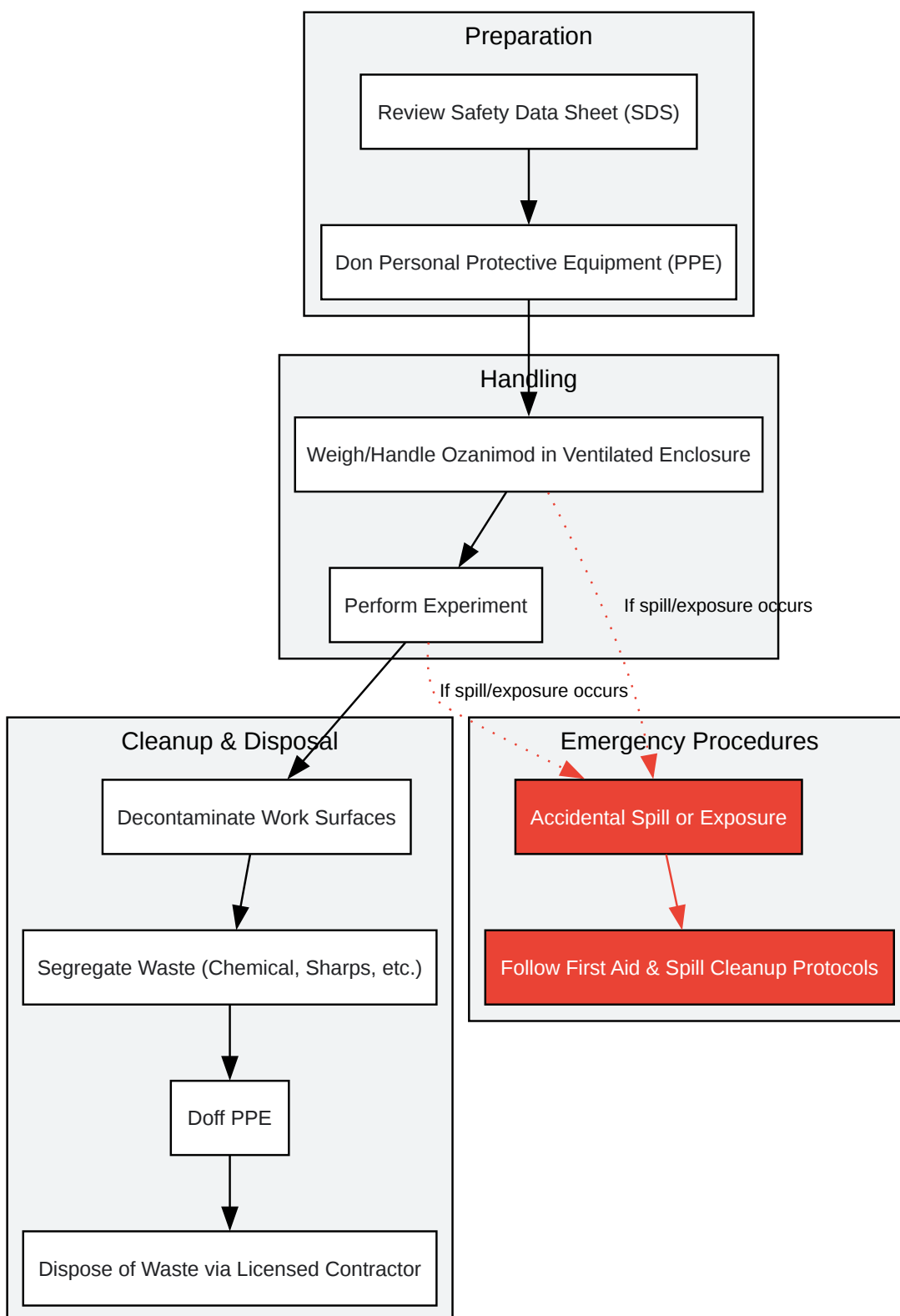
Disposal Plan

Proper disposal of **Ozanimod** and contaminated materials is crucial to prevent environmental contamination.

- Unused Product: Disposal should be carried out at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[1]
- Contaminated Materials: All adhered or collected material from spills, as well as contaminated PPE, should be placed in suitable, closed containers and disposed of in accordance with appropriate laws and regulations.[1]
- General Guidance: Do not let the chemical enter drains.[1] For household quantities of unused medicines not on the FDA flush list, the FDA recommends mixing them with an unappealing substance like dirt or coffee grounds in a sealed plastic bag before throwing them in the trash.[7] However, for a laboratory setting, professional chemical waste disposal is the standard.

Experimental Workflow for Handling Ozanimod

The following diagram illustrates the standard workflow for safely handling **Ozanimod** in a research setting.



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Caption: Workflow for Safe Handling of **Ozanimod** in a Laboratory Setting.

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